

Dhodh-IN-3: A Potent Tool for Inducing Pyrimidine Starvation in Research

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Compound of Interest

Compound Name: Dhodh-IN-3

Cat. No.: B15145445

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Dhodh-IN-3 is a potent inhibitor of human dihydroorotate dehydrogenase (HsDHODH), a key enzyme in the de novo pyrimidine biosynthesis pathway.[1] By targeting DHODH, **Dhodh-IN-3** effectively blocks the synthesis of essential pyrimidine nucleotides, leading to a state of "pyrimidine starvation" in cells. This targeted metabolic disruption has significant implications for rapidly proliferating cells, such as cancer cells, which have a high demand for nucleotides for DNA and RNA synthesis.[2] These application notes provide a comprehensive overview of **Dhodh-IN-3**, including its mechanism of action, quantitative data, and detailed protocols for its use as a research tool to induce and study pyrimidine starvation.

Mechanism of Action

Dhodh-IN-3 exerts its effect by binding to the ubiquinone binding cavity of DHODH, thereby inhibiting its enzymatic activity.[1] DHODH catalyzes the fourth and rate-limiting step in the de novo pyrimidine synthesis pathway: the oxidation of dihydroorotate to orotate.[2][3] Inhibition of this step leads to the depletion of the intracellular pool of pyrimidine nucleotides, including uridine monophosphate (UMP), uridine diphosphate (UDP), and uridine triphosphate (UTP).[3] Consequently, DNA and RNA synthesis are hampered, leading to cell cycle arrest and, in many cases, apoptosis.[4][5]

Quantitative Data

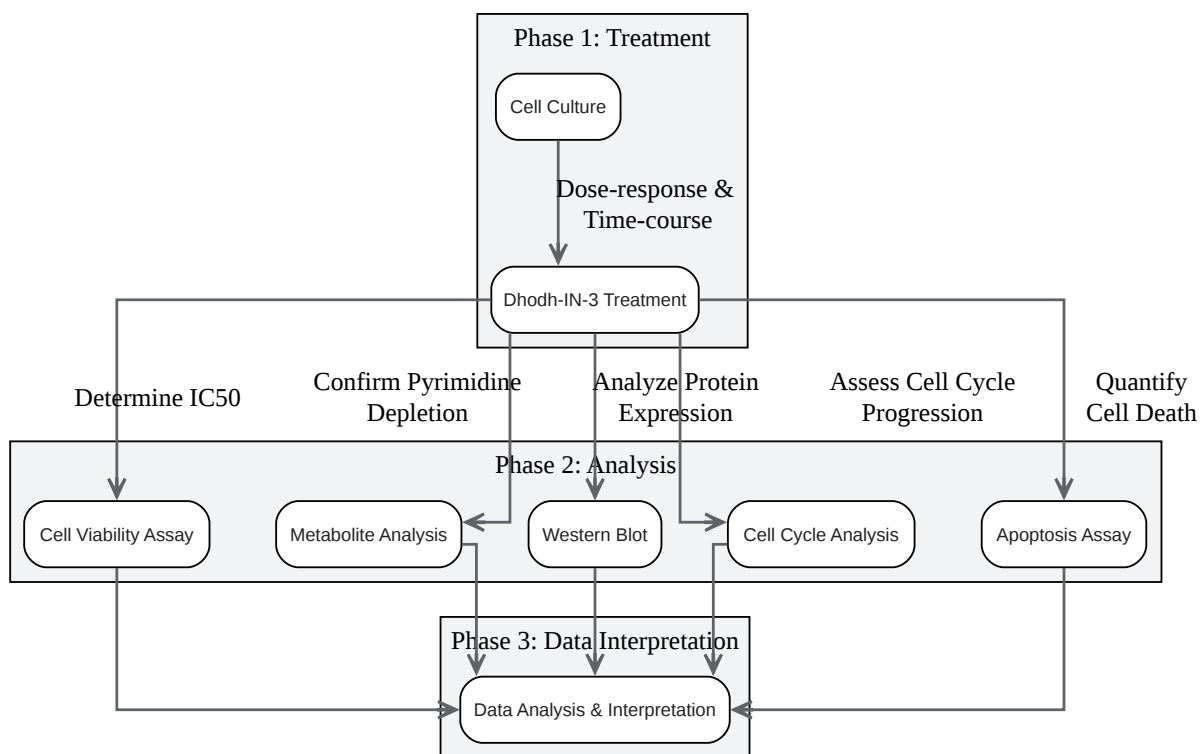
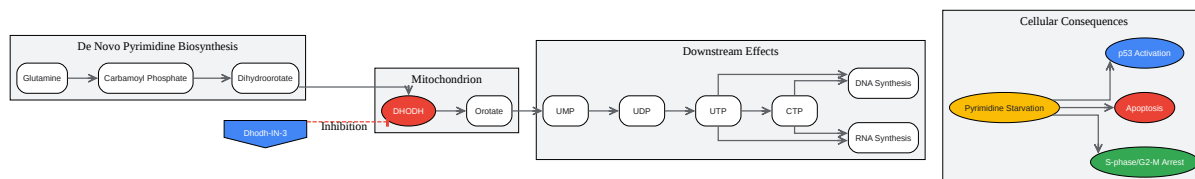
The following table summarizes the key quantitative parameters of **Dhodh-IN-3**, providing a reference for experimental design.

Parameter	Value	Reference
IC50 (HsDHODH)	261 nM	[1]
Apparent Ki (Kiapp)	32 nM	[1]

Note: The IC50 value represents the concentration of **Dhodh-IN-3** required to inhibit 50% of the enzymatic activity of human DHODH. The Kiapp value reflects the binding affinity of the inhibitor to the enzyme.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathway affected by **Dhodh-IN-3** and a general experimental workflow for studying its effects.



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